

Dichloromethane-d2: A Comprehensive Technical Guide to its Physical Properties

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Compound of Interest		
Compound Name:	Dichloromethane-d2	
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical properties of **Dichloromethane-d2** (CD₂Cl₂), a deuterated isotopologue of dichloromethane. This document is intended to be a comprehensive resource for researchers, scientists, and professionals in drug development who utilize deuterated solvents in their work.

Core Physical and Chemical Properties

Dichloromethane-d2 is a colorless, volatile liquid with a sweet, chloroform-like odor.[1] It is the deuterated form of dichloromethane, where the two hydrogen atoms are replaced with deuterium. This isotopic substitution makes it a valuable solvent for nuclear magnetic resonance (NMR) spectroscopy, as it minimizes solvent interference in ¹H NMR spectra.[2][3]

General Properties



Property	Value	
Chemical Formula	CD ₂ Cl ₂ [4]	
CAS Number	1665-00-5[4]	
Molecular Weight	86.94 g/mol [5]	
Appearance	Colorless liquid[1]	
Odor	Sweet, penetrating, ether-like[1]	
Isotopic Purity	Typically ≥99.5 atom % D[4]	

Quantitative Physical Properties

The following tables summarize the key quantitative physical properties of **dichloromethane-d2**, compiled from various literature sources.

Thermal Properties

Property	Value
Melting Point	-97 °C to -95 °C[6]
Boiling Point	39.6 °C to 40 °C[6][7]
Autoignition Temperature	605 °C[6]

Density and Refractive Index

Property	Value
Density	1.36 g/cm ³ at 20 °C[6]
Refractive Index (n_D)	1.4230 at 20 °C[8]

Vapor Pressure



Pressure	Temperature
450 hPa	20 °C[6]
470.76 hPa	20 °C[9]

Solubility

Solvent	Solubility
Water	Sparingly soluble[10]
Ethanol	Miscible[10]
Ether	Miscible[10]
Most Organic Solvents	Miscible[11]

Spectroscopic Data

Nuclear Magnetic Resonance (NMR)

Nucleus	Chemical Shift (ppm)	Multiplicity	Coupling Constant (J)
¹H (residual)	5.32	Triplet (1:1:1)	¹J(H,D) ≈ 1.1 Hz
13C	54.00	Quintet (1:2:3:2:1)	¹J(C,D) = 27.2 Hz
² H (Deuterium)	5.32	Singlet	-

Note: Chemical shifts can vary slightly depending on the reference and other dissolved species.

Infrared (IR) Spectroscopy

The IR spectrum of **dichloromethane-d2** shows characteristic peaks corresponding to the vibrations of the C-D and C-Cl bonds. Specific peak positions can be found in various spectral databases.

Experimental Protocols



The following are detailed methodologies for the determination of the key physical properties of volatile organic compounds like **dichloromethane-d2**.

Melting Point Determination (Thiele Tube Method)

The melting point is determined by observing the temperature at which the solid-to-liquid phase transition occurs.

Materials:

- Thiele tube
- High-boiling point oil (e.g., mineral oil)
- Capillary tubes (sealed at one end)
- Thermometer
- Bunsen burner or heating mantle
- Sample of frozen dichloromethane-d2

Procedure:

- A small amount of frozen **dichloromethane-d2** is introduced into a capillary tube.
- The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The thermometer and capillary tube assembly are suspended in a Thiele tube filled with oil.
- The side arm of the Thiele tube is gently heated, creating a convection current that ensures uniform heating.
- The temperature is slowly increased (approximately 1-2 °C per minute) as the melting point is approached.
- The temperatures at which melting begins and is complete are recorded as the melting point range.[12]



Boiling Point Determination (Distillation Method)

The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Materials:

- Distillation flask
- Condenser
- · Receiving flask
- Thermometer
- Heating mantle
- · Boiling chips
- Sample of dichloromethane-d2

Procedure:

- A known volume of dichloromethane-d2 is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled, with the thermometer bulb positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
- The liquid is heated gently using a heating mantle.
- As the liquid boils, the vapor rises, and the temperature on the thermometer will stabilize.
- The constant temperature observed during the distillation of the pure liquid is recorded as the boiling point.[9][13]

Density Determination (Pycnometer or Volumetric Flask Method)



Density is the mass per unit volume of a substance.

Materials:

- · Pycnometer or a calibrated volumetric flask with a stopper
- Analytical balance
- Sample of dichloromethane-d2

Procedure:

- The mass of a clean, dry, and empty pycnometer or volumetric flask is accurately measured.
- The container is filled with **dichloromethane-d2** up to the calibration mark, ensuring there are no air bubbles. The container is stoppered to prevent evaporation.
- The mass of the filled container is measured.
- The density is calculated by dividing the mass of the liquid (mass of filled container minus mass of empty container) by the known volume of the container.[11][14]

Refractive Index Measurement (Abbé Refractometer)

The refractive index measures how light bends as it passes through the liquid.

Materials:

- Abbé refractometer
- Constant temperature water bath
- Sample of dichloromethane-d2
- Dropper

Procedure:

• The refractometer is calibrated using a standard of known refractive index.



- A few drops of **dichloromethane-d2** are placed on the prism of the refractometer.
- The prism is closed, and the temperature is allowed to equilibrate, typically to 20 °C, using a circulating water bath.
- The light source is adjusted, and the eyepiece is focused until a sharp line separating the light and dark fields is visible.
- The control knob is adjusted to bring the dividing line to the center of the crosshairs.
- The refractive index is read directly from the instrument's scale.[15][16]

Solubility Determination (Shake-Flask Method)

This method determines the equilibrium solubility of a substance in a particular solvent.

Materials:

- Vials with tight-fitting caps
- · Orbital shaker
- Analytical balance
- Syringe and filters
- Analytical instrument for quantification (e.g., GC, HPLC)
- Solute and dichloromethane-d2

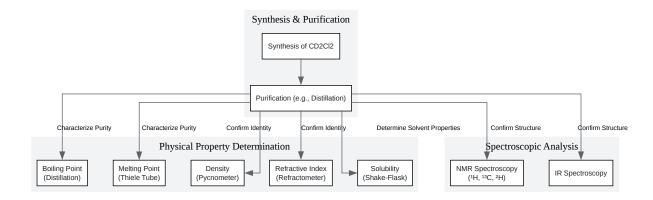
Procedure:

- An excess amount of the solute is added to a known volume of dichloromethane-d2 in a vial.
- The vial is tightly sealed and placed on an orbital shaker at a constant temperature.
- The mixture is agitated for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.



- After shaking, the mixture is allowed to stand, and the undissolved solute settles.
- A clear aliquot of the supernatant is carefully withdrawn using a syringe and filtered to remove any suspended particles.
- The concentration of the solute in the filtered solution is determined using a suitable analytical technique.[17]

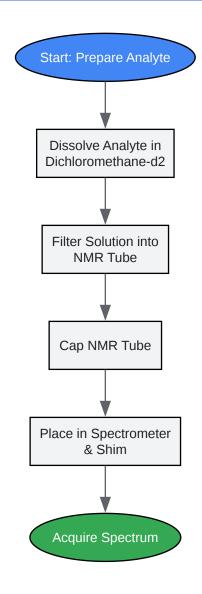
Mandatory Visualizations



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Caption: Experimental workflow for the synthesis, purification, and characterization of **dichloromethane-d2**.





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